

Boiling point and density of 3-Ethyl-3-hexene

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest				
Compound Name:	3-Ethyl-3-hexene			
Cat. No.:	B099998	Get Quote		

An In-depth Technical Guide on the Physicochemical Properties of 3-Ethyl-3-hexene

Introduction

3-Ethyl-3-hexene is an unsaturated hydrocarbon with the molecular formula C8H16. As an alkene, its chemical reactivity is primarily defined by the presence of a carbon-carbon double bond. This guide provides a detailed overview of two key physical properties of **3-Ethyl-3-hexene**: its boiling point and density. Understanding these properties is crucial for its application in chemical synthesis and for predicting its behavior in various experimental and industrial settings. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical engineering.

Physicochemical Data of 3-Ethyl-3-hexene


The boiling point and density are fundamental physical constants that provide insights into the intermolecular forces and molecular packing of a substance. The data for **3-Ethyl-3-hexene** are summarized below.

Property	Value	Units	Reference
Boiling Point	116	°C	[1][2][3][4]
Density	0.714 - 0.73	g/mL	[1][3][4]

Structure-Property Relationship



The physical properties of alkenes such as **3-Ethyl-3-hexene** are directly related to their molecular structure. The boiling point is primarily influenced by the strength of intermolecular London dispersion forces, which increase with molecular size and surface area. Branching in the carbon chain, as seen in **3-Ethyl-3-hexene**, can reduce the surface area available for these interactions, which may affect the boiling point when compared to its straight-chain isomers.



Click to download full resolution via product page

Figure 1: Relationship between molecular structure and physical properties.

Experimental Protocols

Accurate determination of boiling point and density requires precise experimental techniques. The following sections detail standard laboratory procedures for these measurements.

Determination of Boiling Point








Several methods can be employed to determine the boiling point of a liquid. The Thiele tube method is a common and efficient technique that requires a small amount of the sample.[5]

Thiele Tube Method

- Sample Preparation: A small amount (a few milliliters) of **3-Ethyl-3-hexene** is placed in a fusion tube. A capillary tube, sealed at one end, is then placed inverted into the fusion tube.
- Apparatus Setup: The fusion tube is attached to a thermometer, and the assembly is placed
 in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Heating: The Thiele tube is gently heated, and the temperature is monitored.
- Observation: As the temperature approaches the boiling point, a stream of bubbles will
 emerge from the open end of the capillary tube. Heating is continued until a steady stream of
 bubbles is observed.
- Boiling Point Determination: The heat source is then removed. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.





Click to download full resolution via product page

Figure 2: Experimental workflow for boiling point determination.

Determination of Density


The density of a liquid can be determined using several methods. A straightforward and common method involves accurately measuring the mass of a known volume of the liquid.[6][7]

Gravimetric Method

 Weighing the Pycnometer: A clean and dry pycnometer (a flask with a specific volume) is accurately weighed.



- Filling the Pycnometer: The pycnometer is filled with **3-Ethyl-3-hexene** up to its calibrated mark. Care is taken to avoid air bubbles.
- Weighing the Filled Pycnometer: The filled pycnometer is weighed again to determine the mass of the liquid.
- Calculation: The density is calculated by dividing the mass of the liquid by the known volume
 of the pycnometer. It is important to perform this measurement at a constant, recorded
 temperature, as density is temperature-dependent.



Click to download full resolution via product page

Figure 3: Experimental workflow for density determination.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 3-Ethyl-3-hexene | lookchem [lookchem.com]
- 2. 3-ethyl-3-hexene, 16789-51-8 [thegoodscentscompany.com]
- 3. 3-ethyl-3-hexene [stenutz.eu]
- 4. 3-Ethyl-3-hexene | CAS 16789-51-8 | Chemical-Suppliers [chemical-suppliers.eu]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. homesciencetools.com [homesciencetools.com]
- 7. reddit.com [reddit.com]
- To cite this document: BenchChem. [Boiling point and density of 3-Ethyl-3-hexene].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b099998#boiling-point-and-density-of-3-ethyl-3-hexene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com